

comparison of 6:2 8:2 10:2 fluorotelomer alcohol properties

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Compound Focus: 2-(Perfluorodecyl)ethanol

CAS No.: 865-86-1

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Comparative Properties of FTOHs

The table below summarizes key characteristics and experimental findings for 6:2, 8:2, and 10:2 FTOHs.

Property	6:2 FTOH	8:2 FTOH	10:2 FTOH
General Formula	$F(CF_2)_6CH_2CH_2OH$ [1]	$F(CF_2)_8CH_2CH_2OH$ [2] [1]	$F(CF_2)_{10}CH_2CH_2OH$ [1]
Environmental Presence & Volatility	Detected in consumer products [1].	Highest concentration of 4.06 ng/L in surface water [2]; 33–326 pg/m ³ in European urban air [2].	Highest concentration of 3.38 ng/L in surface water [2].

| **Anaerobic Biotransformation (Mole % Products)** | • 6:2 FTCA (32-43%) • 5:3 Acid (18-23%) • PFHxA ($\leq 0.4\%$) [3] | • 8:2 FTCA (18%) • 7:3 Acid (27%) • PFOA (0.3%) [3] | Information missing | | **Atmospheric Degradation** | Information missing | Preferentially forms PFOA through atmospheric oxidation [2]. | Information missing | | **Toxicity - In Vivo Mammalian Studies** | Disrupts blood-brain barrier (BBB) in offspring via EndMT [4]; Estrogenic activity [1]. | Estrogenic activity [1]. | Information missing | | **Relative Degradation Efficiency (Theoretical Calculation)** | Information missing | Information missing | Information missing |

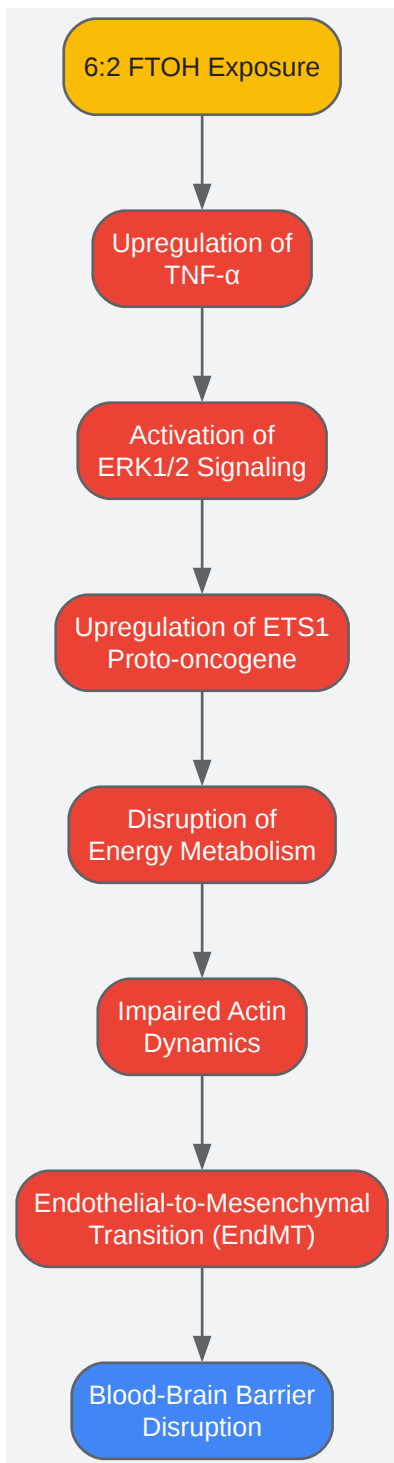
Detailed Experimental Data and Protocols

The data in the comparison table are derived from specific, established experimental methods. Here is a detailed look at the key protocols.

- **Anaerobic Biotransformation Study** [3]: This experiment investigated the transformation of FTOHs in environments without oxygen. **Protocol:** 6:2 and 8:2 FTOHs were incubated with digester sludge from a wastewater treatment plant under methanogenic conditions. The transformation products were identified and quantified over 176 and 181 days, respectively, using analytical chemistry techniques. **Key Insight:** This study concluded that anaerobic biotransformation is inefficient at shortening the carbon chain to form significant amounts of terminal perfluorinated carboxylic acids (PFCAs) like PFOA and PFHxA [3].
- **Toxicity Study on 6:2 FTOH** [4]: This research elucidated the mechanism by which 6:2 FTOH impairs the blood-brain barrier. **Protocol:** Pregnant mice were orally administered 6:2 FTOH (0, 5, 25, or 125 mg/kg/day) from gestation day 8.5 until delivery. The brains of the offspring were analyzed using molecular biology techniques, including Western blot, immunofluorescence, and RNA sequencing. **Finding:** The study identified that 6:2 FTOH exposure triggers an **Endothelial-to-Mesenchymal Transition (EndMT)** in cerebral microvascular cells. This process, mediated by the ETS1 protein, disrupts the structure and function of the BBB [4].
- **Air-Water Partitioning** [5]: A modified static headspace method was used to determine the volatility (air-water partition coefficient, K_{aw}) of 4:2 FTOH and other neutral PFAS. **Protocol:** An aqueous solution of the chemical was placed in vials with varying headspace-to-solution volume ratios. After equilibrium, the concentration in the aqueous phase was analyzed using liquid chromatography-mass spectrometry (LC-MS). The partition coefficient was calculated based on the depletion of the chemical from the water at different volume ratios [5].

Signaling Pathway for 6:2 FTOH-Induced BBB Disruption

The following diagram illustrates the mechanistic pathway by which 6:2 FTOH exposure disrupts the Blood-Brain Barrier, as identified in the research [4].



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Research Implications and Data Gaps

This comparison highlights several key points and gaps in the current research landscape:

- **6:2 FTOH** is the most studied in terms of specific toxicological mechanisms, with a clear pathway for developmental neurotoxicity identified [4].
- **8:2 FTOH** has the most extensive data on environmental presence and transformation, confirming its role as a persistent precursor to PFOA [2] [3].
- **Data Gaps:** There is a significant lack of comparative information for **10:2 FTOH**, particularly regarding its toxicity and environmental degradation products. Furthermore, a direct, side-by-side experimental comparison of all three compounds under identical conditions is not available in the searched literature, which limits a fully balanced assessment.

Future research should focus on standardized comparative studies and filling the data gaps for longer-chain FTOHs like 10:2 FTOH.

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To cite this document: Smolecule. [comparison of 6:2 8:2 10:2 fluorotelomer alcohol properties].

Smolecule, [2026]. [Online PDF]. Available at:

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